

SRC-1 (686-700) Peptide: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: SRC-1 (686-700)

Cat. No.: B15136484

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and storage of the **SRC-1 (686-700)** peptide. This resource includes frequently asked questions, troubleshooting advice, and detailed experimental protocols to ensure the successful use of this peptide in your research.

Frequently Asked Questions (FAQs)

What is the **SRC-1 (686-700)** peptide?

The **SRC-1 (686-700)** peptide is a 15-amino acid fragment of the human Steroid Receptor Coactivator-1 (SRC-1), with the sequence H-Arg-His-Lys-Ile-Leu-His-Arg-Leu-Leu-Gln-Glu-Gly-Ser-Pro-Ser-OH.^[1] It contains the second LXXLL motif, which is crucial for the interaction of SRC-1 with nuclear receptors, thereby augmenting ligand-dependent transcription.^{[1][2]} This peptide is a valuable tool for studying nuclear receptor coactivator interactions and signaling pathways.

What are the physical properties of this peptide?

Property	Value
Sequence	RHKILHRLQEGSPS
Molecular Formula	C ₇₇ H ₁₃₁ N ₂₇ O ₂₁
Molecular Weight	1771.2 g/mol
Form	Lyophilized powder
Purity	Typically ≥95% by HPLC

Source: Anaspec, 2020[1]

Peptide Handling and Storage

Proper handling and storage are critical to maintain the integrity and activity of the **SRC-1 (686-700)** peptide.

How should the lyophilized peptide be stored?

For long-term storage, the lyophilized peptide should be stored at -20°C.[1] It is shipped at ambient temperature and is stable for several days to weeks at room temperature in its original packaging.

What are the recommended conditions for storing the peptide in solution?

Once reconstituted, it is recommended to aliquot the peptide solution and store it at -20°C or -80°C to avoid repeated freeze-thaw cycles. Peptide solutions are generally stable for up to one to two weeks at 4°C, for three to four months at -20°C, and for up to one year at -80°C. To prolong storage life, use sterile buffers at a pH between 5 and 7.

Solubility Guidelines

The solubility of a peptide is dependent on its amino acid sequence and modifications. Here are guidelines for reconstituting the **SRC-1 (686-700)** peptide.

What is the best solvent for this peptide?

A definitive, quantitative solubility profile for **SRC-1 (686-700)** in all common laboratory solvents is not readily available. However, based on its amino acid composition (a mix of hydrophobic and hydrophilic residues), a systematic approach to solubilization is recommended.

Recommended Solubilization Protocol:

- **Initial Test:** Before dissolving the entire sample, test the solubility with a small amount of the peptide.
- **Aqueous Solutions:** Start with sterile, distilled water or a biological buffer such as phosphate-buffered saline (PBS) at pH 7.4.
- **Sonication:** If the peptide does not readily dissolve, brief sonication can aid in dissolution and minimize aggregation.
- **Organic Solvents:** For highly hydrophobic peptides, dissolving in a small amount of an organic solvent like DMSO, followed by dilution with an aqueous buffer, is a common strategy. It is generally safe to use a final concentration of 0.5-1% DMSO for most cell-based assays.

Predicted Solubility Table:

This table is based on general peptide solubility principles and the specific sequence of **SRC-1 (686-700)**. Actual solubility may vary.

Solvent	Predicted Solubility	Notes
Water	Moderate	May require sonication.
PBS (pH 7.4)	Moderate	A good starting buffer for biological assays.
DMSO	High	Use a minimal amount to dissolve and then dilute.
Acetonitrile	Moderate	Can be used as an alternative to DMSO.
Ethanol/Methanol	Low to Moderate	Less commonly used for initial solubilization.

Troubleshooting Common Issues

Problem: The peptide won't dissolve.

- Solution:
 - Ensure you have allowed the lyophilized peptide to equilibrate to room temperature before adding solvent.
 - Try gentle warming and vortexing.
 - Use sonication in a water bath for short intervals.
 - If using an aqueous solvent, try adding a small amount of a stronger solvent like DMSO to the solution.

Problem: The peptide solution appears cloudy, suggesting aggregation.

- Background: Peptides containing the LXXLL motif can be prone to aggregation.
- Solution:
 - Briefly sonicate the solution.

- If aggregation persists after reconstitution, consider re-lyophilizing the peptide and attempting to dissolve it in a different solvent system.
- For peptides containing cysteine (not present in **SRC-1 (686-700)**), reducing agents like DTT can prevent disulfide bond formation. For other types of aggregation, altering the pH or ionic strength of the buffer may help.

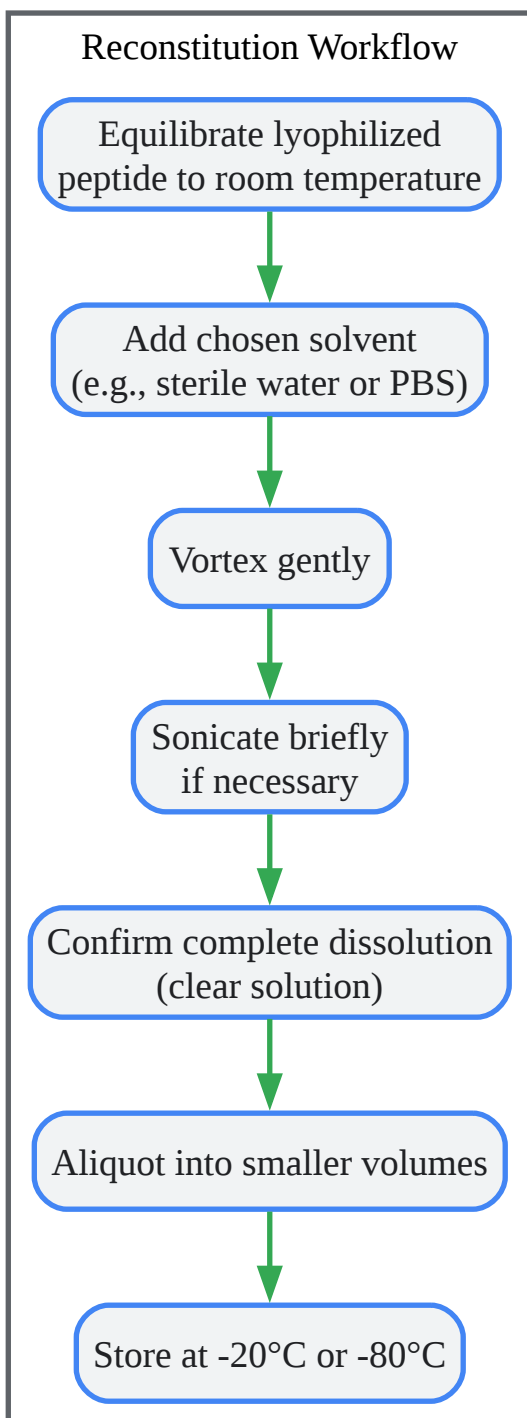
Problem: Inconsistent experimental results.

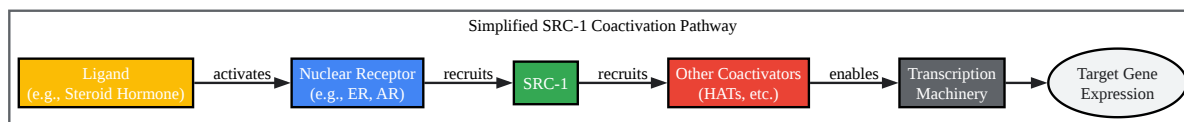
- Solution:
 - Avoid Repeated Freeze-Thaw Cycles: Aliquot the peptide solution after reconstitution to minimize degradation.
 - Protect from Light: Store peptide solutions protected from light.
 - Confirm Concentration: Ensure the peptide is fully dissolved before determining its concentration. Inaccurate concentration is a common source of experimental variability.

Experimental Protocols

1. Reconstitution of Lyophilized Peptide

This protocol provides a general method for preparing a stock solution of the **SRC-1 (686-700)** peptide.





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References

- 1. Steroid Receptor Coactivator-1, SRC-1 (686-700) - 1 mg [anaspec.com]
- 2. Steroid Receptor Coactivator-1, SRC-1 (686-700) - 1 mg | Peptides | Proteomics | Products | MoBiTec - a BIOZOL Brand [mobitec.com]
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